

Technical Support Center: N4-acetylcytidine Triphosphate (ac4CTP)

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Compound of Interest

Compound Name: *N4-Acetylcytidine triphosphate sodium*

Cat. No.: *B8117531*

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Welcome to the technical support center for N4-acetylcytidine triphosphate (ac4CTP). This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the proper handling and use of ac4CTP to prevent its degradation in aqueous solutions.

Frequently Asked Questions (FAQs)

Q1: What is N4-acetylcytidine triphosphate (ac4CTP) and why is its stability important?

A1: N4-acetylcytidine (ac4C) is a highly conserved post-transcriptional RNA modification found in all domains of life, including tRNA, rRNA, and mRNA.^{[1][2][3][4][5]} The triphosphate form, ac4CTP, is used in applications like in vitro transcription (IVT) to incorporate ac4C into synthetic RNA molecules. Maintaining the chemical integrity of ac4CTP is critical because its degradation can lead to failed experiments, inaccurate results, and reduced efficacy of RNA-based therapeutics. The primary function of ac4C in RNA is to enhance the stability of duplex structures and regulate mRNA translation.^{[1][2][3][4][5]}

Q2: What is the primary cause of ac4CTP degradation in aqueous solutions?

A2: The main degradation pathway for ac4CTP in aqueous solution is the hydrolysis of the N4-acetyl group, which converts ac4CTP back to cytidine triphosphate (CTP).^[6] This reaction is dependent on temperature and pH. A secondary concern is the potential for enzymatic degradation by nucleases (RNases) if reagents and labware are not properly handled.^{[7][8]}

Q3: How does pH affect the stability of ac4CTP?

A3: While specific quantitative data for ac4CTP is limited, general principles for modified nucleotides suggest that pH is a critical factor.^{[9][10]} Laboratory-grade water can often be slightly acidic, which can promote slow degradation of nucleotides over time.^[9] For this reason, resuspending and storing modified nucleotides in a buffered solution, such as TE buffer (Tris-EDTA), at a pH of 7.5-8.0 is recommended to maintain stability.^{[8][9][10]}

Q4: Can I repeatedly freeze and thaw my ac4CTP solution?

A4: While studies on standard oligonucleotides suggest they are not significantly impacted by numerous freeze-thaw cycles, it is still considered best practice to aliquot solutions into single-use volumes.^{[9][10]} This practice minimizes the risk of contamination from repeated handling, such as the introduction of RNases, and prevents waste in case of a spill.^[9] For modified RNA precursors like ac4CTP, minimizing freeze-thaw cycles by preparing aliquots is the most prudent approach.^[8]

Troubleshooting Guide

Problem	Possible Cause	Recommended Solution
Low yield or failure in in vitro transcription (IVT) reactions.	ac4CTP Degradation: The ac4CTP may have hydrolyzed back to CTP prior to or during the reaction, altering the effective nucleotide concentration.	1. Use freshly prepared or properly stored aliquots of ac4CTP for each reaction. 2. Ensure the IVT buffer system maintains an optimal pH (typically 7.5-8.0). [9] [11] 3. Minimize the time the reaction mix sits at room temperature before incubation.
Sequencing results show cytosine (C) instead of the expected N4-acetylcytidine (ac4C).	Hydrolysis of the Acetyl Group: The N4-acetyl group is labile and may have been lost during sample preparation, storage, or the experimental procedure itself. [6]	1. Confirm the stability of your ac4CTP stock by running a quality control check (e.g., LC-MS). 2. Follow the recommended storage and handling protocols strictly. (See Protocol section below). 3. Ensure all solutions are prepared with nuclease-free, buffered water at the correct pH. [9] [10]
Inconsistent results between experiments.	Contamination or Improper Storage: Contamination with RNases or inconsistent storage temperatures can lead to variable degradation of ac4CTP between aliquots or experiments. [7] [8]	1. Always use certified nuclease-free tubes, tips, and reagents. [12] 2. Store ac4CTP aliquots at -80°C for long-term storage. [7] [8] 3. Ensure your freezer maintains a stable temperature.

Experimental Protocols & Methodologies

Protocol 1: Resuspension and Aliquoting of Lyophilized ac4CTP

This protocol outlines the steps for safely resuspending and storing ac4CTP to create stable, long-term stocks.

Materials:

- Lyophilized ac4CTP
- Nuclease-free TE Buffer (10 mM Tris-HCl, 1 mM EDTA, pH 8.0)
- Nuclease-free water
- Nuclease-free microcentrifuge tubes
- Calibrated micropipettes with nuclease-free filter tips

Methodology:

- **Pre-Requisite:** Before opening the vial, briefly centrifuge the lyophilized ac4CTP powder to ensure all contents are at the bottom.
- **Resuspension:** To create a 100 mM stock solution, add the appropriate volume of nuclease-free TE Buffer (pH 8.0). TE buffer is preferred over water as it maintains a stable pH, preventing acid-catalyzed hydrolysis.[\[8\]](#)[\[9\]](#)[\[10\]](#)
- **Dissolution:** Gently vortex the vial and then pulse-spin in a microcentrifuge to collect the entire solution. Let the solution sit on ice for 5-10 minutes to ensure complete dissolution.
- **Aliquoting:** Dispense the ac4CTP solution into single-use aliquots (e.g., 10-20 μ L) in nuclease-free microcentrifuge tubes. This practice is crucial to avoid contamination and degradation from multiple freeze-thaw cycles.[\[8\]](#)[\[9\]](#)
- **Storage:** Label the aliquots clearly and store them immediately at -80°C for long-term storage. For short-term storage (up to a few weeks), -20°C is acceptable.[\[7\]](#)[\[8\]](#)

Protocol 2: Quality Control of ac4CTP Aqueous Solutions

To verify the integrity of ac4CTP, especially for critical applications, liquid chromatography-mass spectrometry (LC-MS) can be used.

Methodology:

- **Sample Preparation:** Thaw an aliquot of your ac4CTP stock solution on ice. Dilute the sample to an appropriate concentration (e.g., 10-100 μM) using a suitable mobile phase-compatible buffer.
- **LC-MS Analysis:** Use reverse-phase high-performance liquid chromatography (RP-HPLC) coupled with a mass spectrometer.[\[2\]](#)
- **Data Analysis:**
 - **Chromatogram:** Look for a major peak corresponding to the retention time of ac4CTP. The presence of a significant secondary peak at the retention time for CTP indicates degradation via hydrolysis.[\[6\]](#)
 - **Mass Spectrum:** Confirm the identity of the peaks by their mass-to-charge ratio (m/z). The expected exact mass for the free acid form of ac4CTP is 525.00 g/mol .[\[13\]](#)

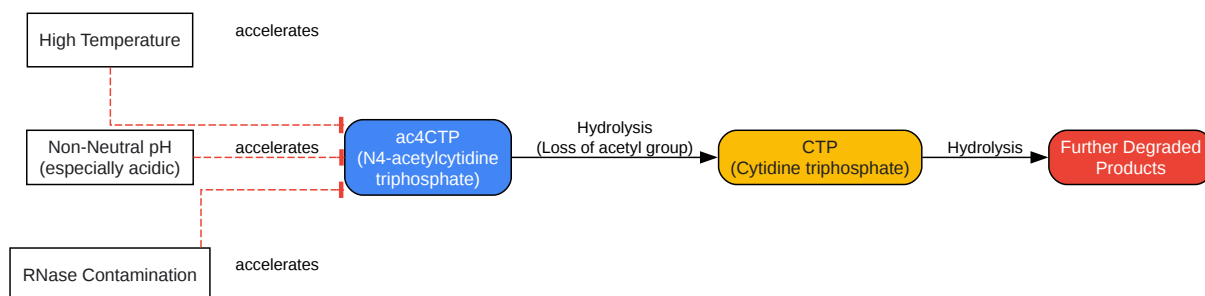
Data Summary

While specific degradation kinetics for ac4CTP are not widely published, stability data for general and modified oligonucleotides provide a strong basis for handling recommendations.

Table 1: Recommended Storage Conditions for Modified Nucleotides like ac4CTP

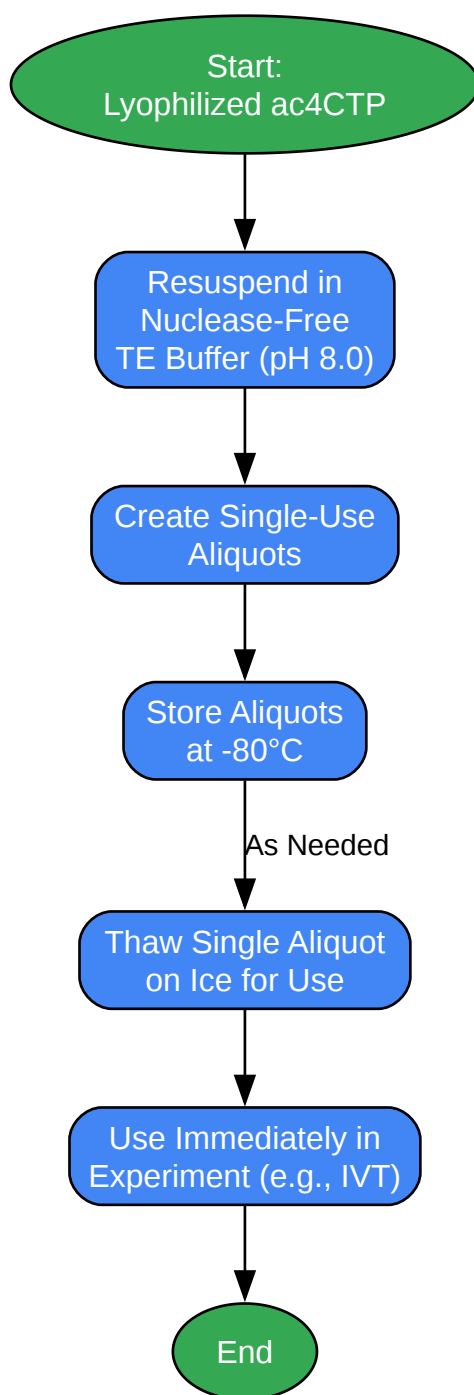
Storage Condition	Recommended Medium	Estimated Stability	Rationale
Long-Term	TE Buffer (pH 7.5-8.0)	>2 years	Frozen storage is optimal. ^[9] TE buffer prevents potential acid-catalyzed degradation. ^[9] ^[10]
Short-Term	TE Buffer (pH 7.5-8.0)	~1 year	Refrigeration is suitable for short periods, with buffer providing more stability than water. ^[9]
Room Temperature	TE Buffer (pH 7.5-8.0)	Up to a few months	TE buffer offers the best protection against degradation at ambient temperatures compared to water or dry storage. ^[10]
Shipping/Transient	Dry (Lyophilized)	Several weeks at 37°C	Dry oligonucleotides are stable for short periods at elevated temperatures, making them suitable for shipping. ^[8] ^[10]

Diagrams and Workflows



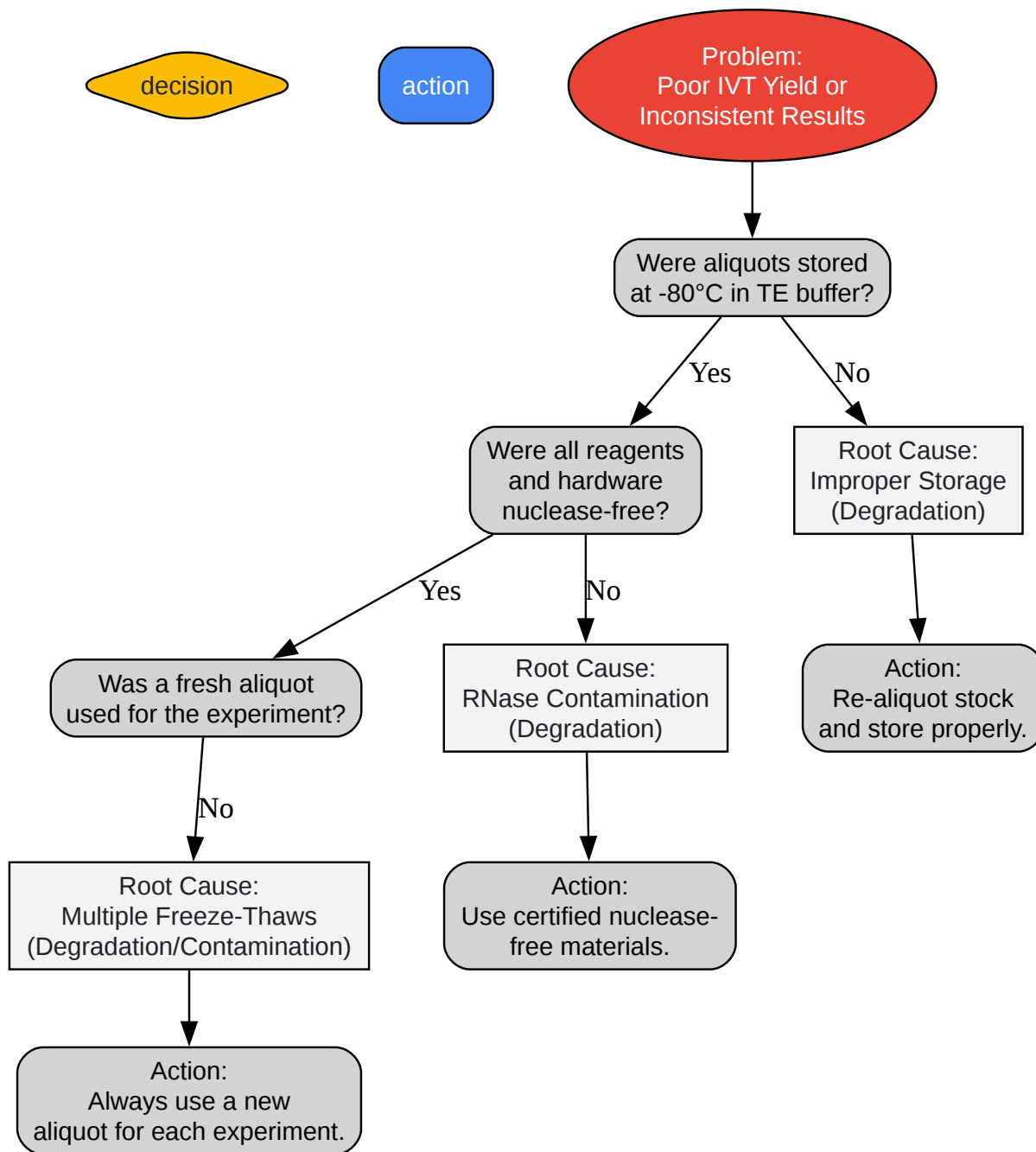
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Caption: Primary degradation pathway of ac4CTP in aqueous solution.



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Caption: Recommended workflow for handling ac4CTP to minimize degradation.



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